A Comparative Guide to Pyrazole Derivatives for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name:	*ethyl 5-amino-1-(pyridin-2-yl)-1H-pyrazole-4-carboxylate*
CAS No.:	*69722-29-8*
Cat. No.:	*B1194064*

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An In-depth Analysis of **Ethyl 5-amino-1-(pyridin-2-yl)-1H-pyrazole-4-carboxylate** and Structurally Related Pyrazole Scaffolds in Anti-Inflammatory and Anticancer Applications.

The pyrazole nucleus is a versatile scaffold in medicinal chemistry, forming the core of numerous compounds with a wide array of biological activities. This guide provides a comparative overview of **ethyl 5-amino-1-(pyridin-2-yl)-1H-pyrazole-4-carboxylate** and other key pyrazole derivatives, with a focus on their anti-inflammatory and anticancer properties. While **ethyl 5-amino-1-(pyridin-2-yl)-1H-pyrazole-4-carboxylate** has been identified as a crucial intermediate in the synthesis of cyclooxygenase (COX) inhibitors, suggesting its potential as an anti-inflammatory agent, direct quantitative data on its biological activity remains limited in publicly available literature.[1] This guide, therefore, draws comparisons with structurally related pyridinyl-pyrazole derivatives and other well-characterized pyrazoles to provide a valuable resource for researchers in drug discovery and development.

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I. Anti-Inflammatory Activity: Targeting Cyclooxygenase (COX)

Many pyrazole derivatives exhibit potent anti-inflammatory effects primarily by inhibiting COX enzymes, which are key to the inflammatory cascade. The selective inhibition of COX-2 over COX-1 is a critical goal in the development of safer non-steroidal anti-inflammatory drugs (NSAIDs).

Comparative in vitro COX Inhibitory Activity of Pyrazole Derivatives

The following table summarizes the COX-1 and COX-2 inhibitory activities of various pyrazole derivatives, providing a benchmark for the potential efficacy of novel compounds like **ethyl 5-amino-1-(pyridin-2-yl)-1H-pyrazole-4-carboxylate**.

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Compound	Structure	COX-1 IC50 (μM)	COX-2 IC50 (μM)	Selectivity Index (COX-1/COX-2)	Reference
Celecoxib	Commercially available COX-2 inhibitor	>100	0.04	>2500	[2]
Compound 11	4-(5-(4-chlorophenyl)-3-(trifluoromethyl)-1H-pyrazol-1-yl)benzenesulfonamide	10.24	0.043	238.14	[2]
Compound 12	4-(5-(p-tolyl)-3-(trifluoromethyl)-1H-pyrazol-1-yl)benzenesulfonamide	8.56	0.049	174.69	[2]
Compound 15	4-(5-(4-methoxyphenyl)-3-(trifluoromethyl)-1H-pyrazol-1-yl)benzenesulfonamide	9.87	0.045	219.33	[2]
Trimethoxy Pyrazole-Pyridazine Hybrid (5f)	6-(4-chlorophenyl)-2-(3,4,5-trimethoxyphenyl)-2,5-	>100	1.50	>66.67	[3]

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	dihydropyridazin-3(4H)-one substituted pyrazole				
Trimethoxy Pyrazole-Pyridazine Hybrid (6f)	3-amino-1-(6-(4-chlorophenyl)-3-oxo-3,4,5,6-tetrahydropyridazin-2-yl)-1H-pyrazole-4-carbonitrile derivative	>100	1.15	>86.96	[3]

Experimental Protocol: In Vitro COX Inhibition Assay

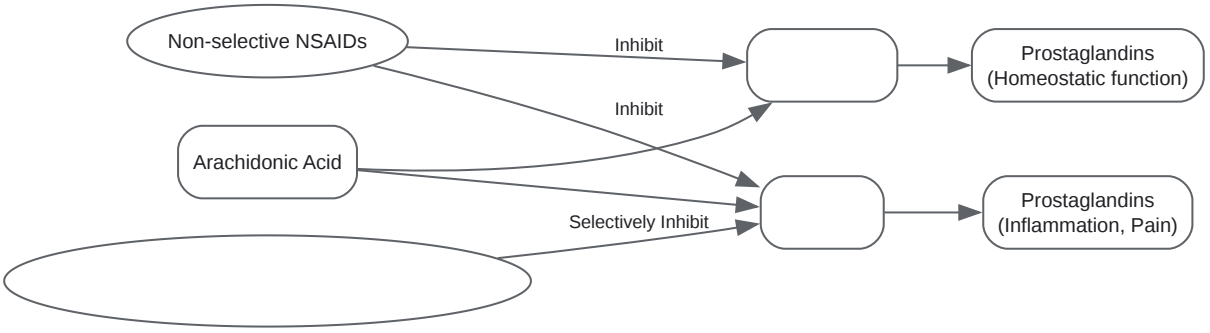
The inhibitory activity of the compounds against COX-1 and COX-2 is determined using an in vitro enzyme immunoassay kit.

- Enzyme Preparation: Ovine COX-1 and human recombinant COX-2 enzymes are used.
- Assay Procedure:
  - The test compounds are pre-incubated with the COX enzyme (COX-1 or COX-2) in a reaction buffer (e.g., Tris-HCl buffer, pH 8.0) containing a heme cofactor for a short period (e.g., 10 minutes) at room temperature.
  - The enzymatic reaction is initiated by adding arachidonic acid as the substrate.
  - The reaction is allowed to proceed for a specified time (e.g., 2 minutes) at 37°C.
  - The reaction is terminated by adding a solution of hydrochloric acid.
  - The amount of prostaglandin H2 (PGH2) produced is quantified using an enzyme immunoassay (EIA) that detects prostaglandin F2α (PGF2α), which is formed by the

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reduction of PGH2.

- Data Analysis: The concentration of the test compound that causes 50% inhibition of the enzyme activity (IC50) is calculated from the concentration-response curve. The selectivity index is calculated as the ratio of IC50 (COX-1) / IC50 (COX-2).



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Caption: Role of COX enzymes in inflammation and mechanism of inhibitors.

II. Anticancer Activity: Targeting Cancer Cell Proliferation

Several pyrazole derivatives have demonstrated significant potential as anticancer agents by targeting various pathways involved in cancer cell growth and proliferation.

Comparative in vitro Cytotoxicity of Pyrazole Derivatives

The following table presents the half-maximal inhibitory concentration (IC50) values of different pyrazole derivatives against various cancer cell lines.

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Compound	Structure	Cell Line	IC50 (μM)	Reference
Compound 5 (Pyridinyl-pyrazole)	1-(2-pyridinyl)-4-(4-methoxyphenyl)-1H-pyrazole-3,5-diamine	HepG2 (Liver)	13.14	[4]
		MCF-7 (Breast)	8.03	[4]
Compound 11 (Pyrazole)	4-(5-(4-chlorophenyl)-3-(trifluoromethyl)-1H-pyrazol-1-yl)benzenesulfonamide	MCF-7 (Breast)	2.85	[2]
		HT-29 (Colon)	2.12	[2]
Compound 12 (Pyrazole)	4-(5-(p-tolyl)-3-(trifluoromethyl)-1H-pyrazol-1-yl)benzenesulfonamide	MCF-7 (Breast)	10.45	[2]
		HT-29 (Colon)	8.33	[2]
Compound 15 (Pyrazole)	4-(5-(4-methoxyphenyl)-3-(trifluoromethyl)-1H-pyrazol-1-yl)benzenesulfonamide	MCF-7 (Breast)	23.99	[2]
		HT-29 (Colon)	69.37	[2]
Doxorubicin (Standard)	-	MCF-7 (Breast)	0.89	[2]
		HT-29 (Colon)	0.76	[2]

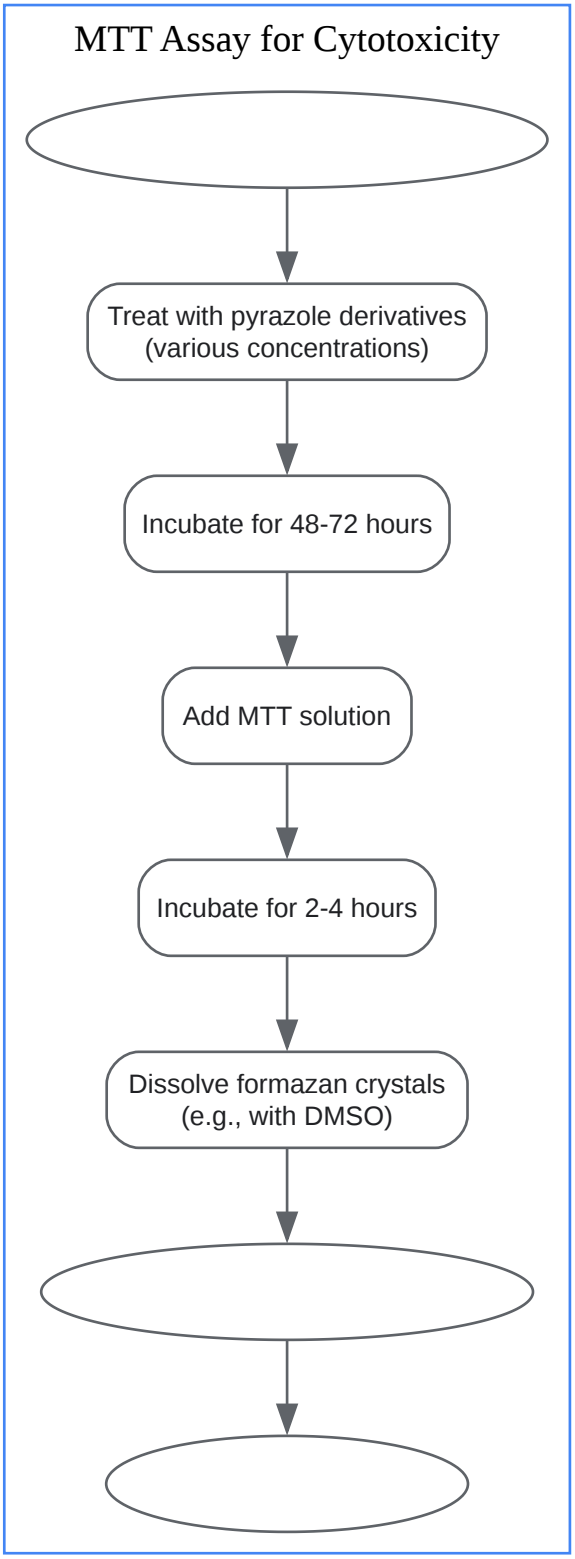
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Experimental Protocol: In Vitro Cytotoxicity Assay (MTT Assay)

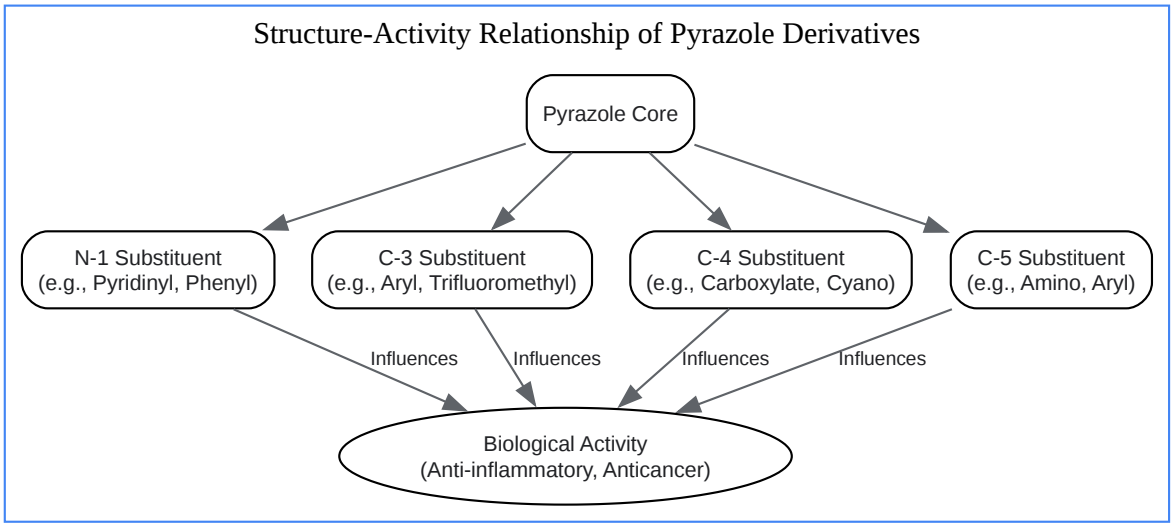
The antiproliferative activity of the compounds against cancer cell lines is commonly evaluated using the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay.

- Cell Culture: Human cancer cell lines (e.g., MCF-7, HT-29, HepG2) are cultured in appropriate media supplemented with fetal bovine serum and antibiotics.
- Assay Procedure:
  - Cells are seeded in 96-well plates and allowed to attach overnight.
  - The cells are then treated with various concentrations of the test compounds and incubated for a specified period (e.g., 48 or 72 hours).
  - After the incubation period, the medium is replaced with fresh medium containing MTT solution.
  - The plates are incubated for a few hours, allowing viable cells to reduce the yellow MTT to purple formazan crystals.
  - The formazan crystals are dissolved in a suitable solvent (e.g., DMSO).
- Data Analysis: The absorbance of the resulting purple solution is measured using a microplate reader at a specific wavelength (e.g., 570 nm). The IC50 value, which is the concentration of the compound that inhibits 50% of cell growth, is determined from the dose-response curve.

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References

- 1. researchgate.net [researchgate.net]
- 2. Novel pyrazole-based COX-2 inhibitors as potential anticancer agents: Design, synthesis, cytotoxic effect against resistant cancer cells, cell cycle arrest, apoptosis induction and dual EGFR/Topo-1 inhibition - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. New pyrazole–pyridazine hybrids as selective COX-2 inhibitors: design, synthesis, molecular docking, in silico studies and investigation of their anti-inflammatory potential by evaluation of TNF-α, IL-6, PGE-2 and NO in LPS-induced RAW264.7 macrophages - RSC Medicinal Chemistry (RSC Publishing) [pubs.rsc.org]
- 4. Eco-friendly synthesis of novel pyrazole derivatives and their anticancer and CDK2 inhibitory activities - PMC [pmc.ncbi.nlm.nih.gov]

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